"discovery and development of substance R"

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Compound of Interest

Compound Name:	*substance R*
CAS No.:	*12677-01-9*
Cat. No.:	*B1172652*

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An in-depth technical guide on the discovery and development of the selective Kinase Z inhibitor, **Substance R**, for the potential treatment of Idiopathic Pulmonary Fibrosis (IPF).

Abstract

Substance R is a novel, orally bioavailable small molecule inhibitor of Kinase Z, a key enzyme implicated in the pathological signaling cascade of Idiopathic Pulmonary Fibrosis (IPF). This document details the discovery, mechanism of action, and developmental pathway of **Substance R**, from initial high-throughput screening to preclinical validation and early-phase clinical evaluation. The data presented herein demonstrate the potent and selective inhibition of Kinase Z by **Substance R**, leading to a significant reduction in fibrotic markers in preclinical models and establishing a promising safety profile in initial human trials.

Discovery of **Substance R**

Substance R was identified through a high-throughput screening (HTS) campaign of a proprietary library of 500,000 small molecules. The primary objective was to identify potent inhibitors of Kinase Z, a serine/threonine kinase demonstrated to be upregulated in fibrotic lung tissue.

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High-Throughput Screening Protocol

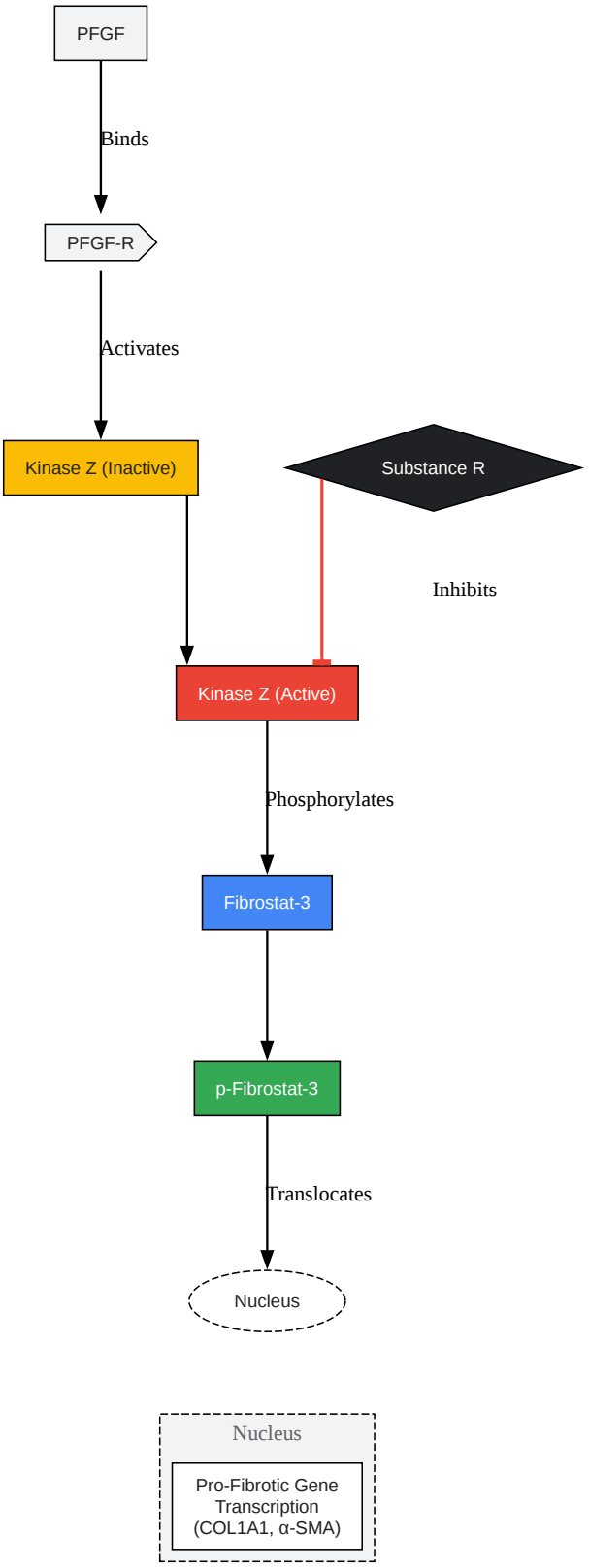
- Assay Type: In vitro kinase activity assay using a recombinant human Kinase Z enzyme.
- Methodology: A time-resolved fluorescence resonance energy transfer (TR-FRET) assay was employed. The assay measured the phosphorylation of a biotinylated peptide substrate by Kinase Z. Europium-labeled anti-phospho-substrate antibody served as the donor fluorophore, and streptavidin-allophycocyanin (SA-APC) acted as the acceptor.
- Procedure:
  - Kinase Z enzyme (5 nM), peptide substrate (100 nM), and ATP (10 µM) were pre-incubated in an assay buffer (50 mM HEPES, pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Brij-35).
  - Test compounds (10 µM final concentration) or DMSO (vehicle control) were added to 384-well assay plates.
  - The kinase reaction was initiated by adding the enzyme/substrate/ATP mixture to the plates.
  - Plates were incubated for 60 minutes at room temperature.
  - The reaction was terminated by the addition of a stop buffer containing EDTA and the TR-FRET detection reagents.
  - Plates were incubated for an additional 30 minutes to allow for signal development.
  - Fluorescence was read on a plate reader with an excitation wavelength of 320 nm and emission wavelengths of 615 nm and 665 nm.
- Hit Criteria: Compounds demonstrating >50% inhibition of Kinase Z activity at a 10 µM concentration were selected for further validation. **Substance R**, then designated as compound SR-08B7, emerged as a primary hit with 92% inhibition.

Mechanism of Action and Signaling Pathway

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Substance R is a highly selective ATP-competitive inhibitor of Kinase Z. Kinase Z is a critical downstream effector of the Pro-Fibrotic Growth Factor (PFGF) signaling pathway. Upon binding of PFGF to its receptor (PFGF-R), a signaling cascade is initiated, leading to the activation of Kinase Z. Activated Kinase Z then phosphorylates the transcription factor Fibrostat-3, promoting its translocation to the nucleus and subsequent transcription of pro-fibrotic genes, such as collagen type I (COL1A1) and alpha-smooth muscle actin (α-SMA). **Substance R** effectively blocks this pathway by preventing the phosphorylation of Fibrostat-3.

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Caption: PFGF-induced fibrotic signaling pathway and inhibition by **Substance R**.

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Preclinical Development

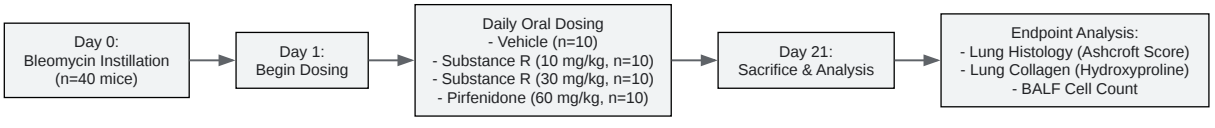
In Vitro Characterization

Substance R was evaluated for its potency, selectivity, and effect on cellular models of fibrosis.

Parameter	Value	Description
Kinase Z IC_{50}	2.5 nM	Half-maximal inhibitory concentration against recombinant human Kinase Z.
Cellular IC_{50}	28 nM	Half-maximal inhibitory concentration in human lung fibroblast cells (HLF-1).
Kinase Selectivity	>1000-fold	Selectivity for Kinase Z over a panel of 320 other human kinases (at 1 µM).
hERG IC_{50}	>30 µM	Inhibition of the hERG potassium channel, a key cardiac safety indicator.

In Vivo Efficacy in Bleomycin-Induced Pulmonary Fibrosis Model

The efficacy of **Substance R** was tested in a murine model of bleomycin-induced pulmonary fibrosis, a standard model for IPF research.



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Caption: Experimental workflow for the in vivo efficacy study.

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Group	Ashcroft Score (Mean ± SD)	Lung Hydroxyproline (µg/lung , Mean ± SD)
Vehicle Control	6.8 ± 0.9	312 ± 45
Substance R (10 mg/kg)	4.1 ± 0.7	205 ± 38
Substance R (30 mg/kg)	2.5 ± 0.5	148 ± 29
Pirfenidone (60 mg/kg)	4.5 ± 0.8	221 ± 41

Clinical Development

Phase I Clinical Trial

A randomized, double-blind, placebo-controlled, single ascending dose (SAD) study was conducted in 48 healthy volunteers to assess the safety, tolerability, and pharmacokinetics (PK) of **Substance R**.

- Population: Healthy adult male and female subjects.
- Design: 6 cohorts (n=8 per cohort; 6 active, 2 placebo).
- Doses: 10 mg, 30 mg, 100 mg, 200 mg, 400 mg, 800 mg.
- Primary Endpoint: Incidence and severity of adverse events (AEs).
- Secondary Endpoint: Pharmacokinetic parameters (C_{max}, T_{max}, AUC).

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Dose Group	C_{max} (ng/mL, Mean)	T_{max} (hr, Median)	AUC_{0-24} (ng·hr/mL, Mean)
10 mg	45	1.5	310
30 mg	142	1.5	995
100 mg	495	2.0	3850
200 mg	980	2.0	8120
400 mg	1850	2.5	17600
800 mg	3550	2.5	38900

Conclusion: **Substance R** was well-tolerated up to the highest dose of 800 mg, with no serious adverse events reported. The pharmacokinetic profile demonstrated dose-proportional exposure, supporting further development into patient populations. Phase II trials are currently being planned to evaluate the efficacy of **Substance R** in patients with IPF.

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